

Introduction: The Role of 1-Iodo-4-isopropylbenzene in Modern Synthesis

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Compound of Interest

Compound Name: 1-Iodo-4-isopropylbenzene

Cat. No.: B097330

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1-Iodo-4-isopropylbenzene, also known by synonyms such as 4-Iodocumene and 4-Isopropylphenyl Iodide, is an organoiodine compound that serves as a pivotal building block in synthetic organic chemistry.^{[1][2][3]} Its structure, featuring an iodine atom activated by its position on an aromatic ring, makes it an excellent substrate for a variety of cross-coupling reactions. These reactions are the cornerstone of modern drug discovery, enabling the construction of complex molecular architectures required for biologically active compounds. This guide provides a comprehensive overview of its commercial availability, quality control standards, applications, and safe handling protocols, tailored for professionals in research and pharmaceutical development.

Key Identifiers:

- CAS Number: 17356-09-1^{[2][4][5]}
- Molecular Formula: C₉H₁₁I^{[5][6][7]}
- Molecular Weight: 246.09 g/mol ^{[3][6][7]}
- IUPAC Name: 1-iodo-4-(propan-2-yl)benzene^{[3][5][8]}

Physicochemical Properties

The physical and chemical properties of **1-Iodo-4-isopropylbenzene** dictate its handling, storage, and reaction conditions. It is a high-boiling liquid with a density significantly greater

than water. Its sensitivity to light necessitates specific storage protocols to prevent degradation. [9][10]

Property	Value	Source(s)
Appearance	Clear, colorless to pale yellow or brown liquid	[1][5][11]
Boiling Point	236 - 238 °C	[12]
Density	~1.525 g/cm ³	[11][12]
Refractive Index	~1.5755 - 1.5805 @ 20°C	[5][10]
Purity (Typical)	90% to >98% (GC)	[1][4][11]
Storage Conditions	Keep in a dark place, under inert atmosphere, room temperature or refrigerated (0-8 °C)	[4][11]
Key Sensitivities	Light Sensitive	[9][10]

Commercial Availability and Supplier Analysis

1-Iodo-4-isopropylbenzene is readily available from a multitude of fine chemical suppliers, catering to both small-scale research and bulk manufacturing needs. Purity levels and available quantities vary, allowing researchers to select a grade appropriate for their specific application, from initial screening to lead optimization. Below is a comparative summary of offerings from prominent global suppliers.

Supplier	Typical Purity	Available Quantities	Notes
Sigma-Aldrich (Merck)	95%	5 g, 25 g, 100 g, 500 g	Distributed for Ambeed, Inc.[4][13]
Thermo Scientific Chemicals	≥96.0% or 97% (GC)	5 g, 25 g	Formerly part of the Alfa Aesar portfolio.[5][7][8]
Tokyo Chemical Industry (TCI)	>90.0% (GC)	5 g, 25 g	Purity specification is a minimum value.[1]
Chem-Impex	≥ 98% (GC)	Inquire for sizes	Highlights use in organic synthesis and pharmaceuticals.[11]
Santa Cruz Biotechnology	Research Grade	Inquire for sizes	Marketed as a biochemical for proteomics research.[6]

Quality Control and Analytical Protocols

Ensuring the identity and purity of starting materials is a foundational principle of scientific integrity. For **1-Iodo-4-isopropylbenzene**, a multi-step verification process is essential upon receipt of the material from a supplier.

Interpreting the Certificate of Analysis (CoA)

The Certificate of Analysis is the primary document attesting to a product's quality. When reviewing a CoA for **1-Iodo-4-isopropylbenzene**, key parameters to scrutinize include:

- **Assay (Purity):** This is most commonly determined by Gas Chromatography (GC) and should meet or exceed the requirements of the planned experiment.[1][5][11]
- **Identity Confirmation:** The CoA should confirm that the material's identity was verified, typically by spectroscopic methods like NMR or IR, matching a known standard.

- Appearance and Physical Constants: Properties like color, refractive index, and density should be within the specified ranges.

In-House Verification Workflow

Even with a supplier's CoA, independent verification is best practice in regulated environments or for sensitive applications.

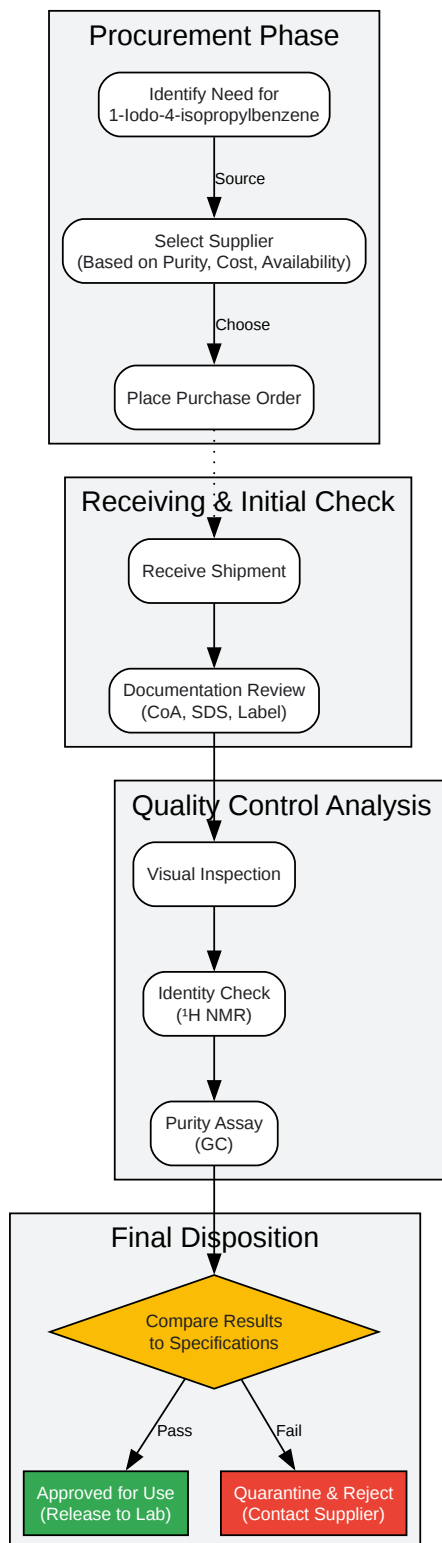
Step-by-Step Protocol for Incoming Sample Verification:

- Documentation Review: Log the chemical's arrival and cross-reference the container label, packing slip, and the supplier's CoA to ensure consistency.
- Visual Inspection: Examine the physical appearance of the chemical. It should be a clear, colorless to pale yellow liquid.^[5] Any significant deviation, such as dark coloration or the presence of solids, may indicate degradation or impurity and warrants further investigation.
- Spectroscopic Confirmation (Identity):
 - Acquire a ^1H NMR spectrum. The spectrum should exhibit characteristic signals for the isopropyl group (a doublet and a septet) and the aromatic protons.
 - The integration of these signals should correspond to the correct proton count.
- Purity Assessment (Assay):
 - Perform a Gas Chromatography (GC) analysis. The resulting chromatogram should show a major peak corresponding to **1-Iodo-4-isopropylbenzene**.
 - The area percentage of this peak provides the purity value, which should be compared against the CoA. Note any significant impurity peaks.
- Final Approval: If the in-house results align with the supplier's specifications and the laboratory's requirements, the material can be approved for use. Document all results in a laboratory notebook or LIMS.

Diagram: Procurement and Quality Verification Workflow

The following diagram illustrates the logical flow from sourcing to final approval of **1-Iodo-4-isopropylbenzene** for research use.

Procurement & Quality Verification Workflow

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Caption: A workflow diagram illustrating the key stages from procurement to quality control for **1-Iodo-4-isopropylbenzene**.

Applications in Drug Discovery and Development

Aryl iodides are premier coupling partners in a multitude of carbon-carbon and carbon-heteroatom bond-forming reactions, which are fundamental to the synthesis of novel pharmaceutical agents. The isopropyl group on **1-Iodo-4-isopropylbenzene** can serve as a lipophilic handle, potentially improving a drug candidate's pharmacokinetic profile.

Key Synthetic Transformations:

- Suzuki Coupling: Reaction with boronic acids or esters to form biaryl structures.
- Heck Coupling: Formation of carbon-carbon bonds with alkenes.
- Sonogashira Coupling: Coupling with terminal alkynes to create aryl alkynes.
- Buchwald-Hartwig Amination: Formation of C-N bonds to synthesize anilines and their derivatives.

These reactions allow medicinal chemists to rapidly synthesize libraries of related compounds for structure-activity relationship (SAR) studies, a critical process in identifying and optimizing lead compounds.^[14] The ability to use biomarkers to evaluate these new compounds quickly is essential for streamlining the development process.^{[15][16]}

Safe Handling and Storage

Proper handling and storage are paramount to ensure user safety and maintain the chemical's integrity.

Safety Information:

- Hazard Classification: This chemical is considered hazardous, causing skin irritation and serious eye irritation.^[12]
- GHS Pictograms: GHS07 (Exclamation mark)^[4]

- Signal Word: Warning[4][12]

Handling Protocols:

- Always handle in a well-ventilated area or a chemical fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including safety goggles, gloves, and a lab coat.
- Ensure eyewash stations and safety showers are readily accessible.[12]
- Wash hands and any exposed skin thoroughly after handling.[12]

Storage Protocols:

- Store in a tightly sealed container under an inert atmosphere (e.g., nitrogen or argon) to prevent oxidation.
- As the compound is light-sensitive, store it in an amber or opaque container in a dark place, such as a designated chemical cabinet.[9]
- Some suppliers recommend refrigeration (0-8 °C) for long-term storage to minimize potential degradation.[11]

Conclusion

1-Iodo-4-isopropylbenzene is a versatile and commercially accessible reagent with significant applications in pharmaceutical research and development. Its utility as a building block in complex organic synthesis is well-established. For researchers, a thorough understanding of its properties, supplier landscape, and quality control requirements is essential for ensuring the reliability and reproducibility of experimental results. Adherence to strict safety and handling protocols guarantees both the integrity of the material and the well-being of laboratory personnel.

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